

# An In-depth Technical Guide to Sodium Methanedithioate: Properties, Synthesis, and Applications

**Author:** BenchChem Technical Support Team. **Date:** March 2026

## Compound of Interest

Compound Name: Sodium;methanedithioate

CAS No.: 69316-68-3

Cat. No.: B8405670

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

Sodium methanedithioate, a structurally simple organosulfur compound, holds significant potential in various scientific and industrial fields, particularly in polymer chemistry and organic synthesis. This technical guide provides a comprehensive overview of the physical and chemical properties of sodium methanedithioate, offering a foundational resource for researchers and professionals. The document details its synthesis, characterization, chemical reactivity, and potential applications, with a focus on providing practical, field-proven insights.

## Introduction

Sodium methanedithioate (CAS RN: 69316-68-3) is the sodium salt of methanedithioic acid.<sup>[1]</sup> Its unique structure, featuring a dithiocarboxylate functional group, imparts specific reactivity that makes it a valuable building block in the synthesis of more complex molecules. While often confused with the more common sodium methanethiolate, sodium methanedithioate possesses distinct properties and applications that warrant specific attention. This guide aims to elucidate these characteristics, providing a clear and accurate technical resource.

## Chemical Identity and Structure

The fundamental identity of sodium methanedithioate is defined by its molecular structure and associated identifiers.

Property	Value	Source
IUPAC Name	sodium;hydride;methanedithioic acid	[1]
CAS Number	69316-68-3	[1]
Molecular Formula	CH <sub>3</sub> NaS <sub>2</sub>	[1]
Molecular Weight	102.16 g/mol	[1]
InChI Key	FSNNUXOSPJGENI-UHFFFAOYSA-N	[1]

The structure of sodium methanedithioate consists of a central carbon atom double-bonded to one sulfur atom and single-bonded to another sulfur atom, which carries a negative charge and is ionically bonded to a sodium cation.

Caption: Chemical structure of Sodium Methanedithioate.

## Physicochemical Properties

A thorough understanding of the physicochemical properties of sodium methanedithioate is essential for its effective handling, application, and analysis.

## Physical Properties

Property	Value	Source
Appearance	Data not available	
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available	

Note: Specific experimental data for the physical properties of pure sodium methanedithioate are not readily available in the reviewed literature.

## Chemical Properties

- **pKa of Methanedithioic Acid:** The acidity of the parent acid, methanedithioic acid, is a key determinant of the basicity of its conjugate base, the methanedithioate anion. While the precise pKa value for methanedithioic acid is not widely reported, it is expected to be a relatively acidic organic compound due to the presence of the two sulfur atoms which can stabilize the negative charge of the conjugate base. For comparison, the pKa of the related compound, methanethiol, is approximately 10.4.<sup>[2]</sup>

## Synthesis and Characterization

The synthesis of sodium methanedithioate can be achieved through several routes, each with its own advantages and considerations.

## Synthesis Protocols

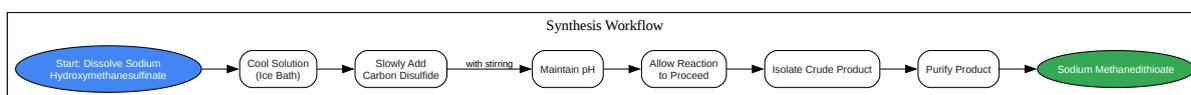
### Method 1: From Carbon Disulfide and a Reducing Agent

One common method involves the reaction of carbon disulfide with a suitable sodium-containing reducing agent. A reported synthesis utilizes sodium hydroxymethanesulfinate under controlled pH and temperature conditions.<sup>[1]</sup>

#### Experimental Protocol:

- In a reaction vessel under an inert atmosphere (e.g., nitrogen or argon), dissolve sodium hydroxymethanesulfinate in a suitable solvent.
- Cool the solution in an ice bath.
- Slowly add carbon disulfide to the cooled solution while maintaining vigorous stirring.
- Control the pH of the reaction mixture throughout the addition.
- After the addition is complete, allow the reaction to proceed for a specified time.

- Isolate the crude sodium methanedithioate by filtration or other appropriate means.
- Purify the product, for example, by recrystallization from a suitable solvent.



[Click to download full resolution via product page](#)

Caption: Generalized workflow for the synthesis of sodium methanedithioate.

## Characterization Techniques

The identity and purity of synthesized sodium methanedithioate can be confirmed using a variety of analytical techniques.

- **Fourier-Transform Infrared (FT-IR) Spectroscopy:** FT-IR is used to identify the characteristic vibrational frequencies of the functional groups present in the molecule. The S-C-S vibrational bands are expected to appear in the region of approximately 950–1050  $\text{cm}^{-1}$ .<sup>[1]</sup>
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** Both  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy are crucial for confirming the structural integrity of the compound. The proton NMR spectrum would show a signal for the  $\text{CH}_2$  group, while the carbon NMR would show a signal for the dithiocarboxylate carbon.
- **Elemental Analysis:** This technique determines the percentage composition of carbon, hydrogen, and sulfur in the sample, which can be compared to the theoretical values for  $\text{C}_1\text{H}_2\text{NaS}_2$  to assess purity.

## Chemical Reactivity and Applications

Sodium methanedithioate's reactivity is centered around the nucleophilic nature of the dithiocarboxylate anion.

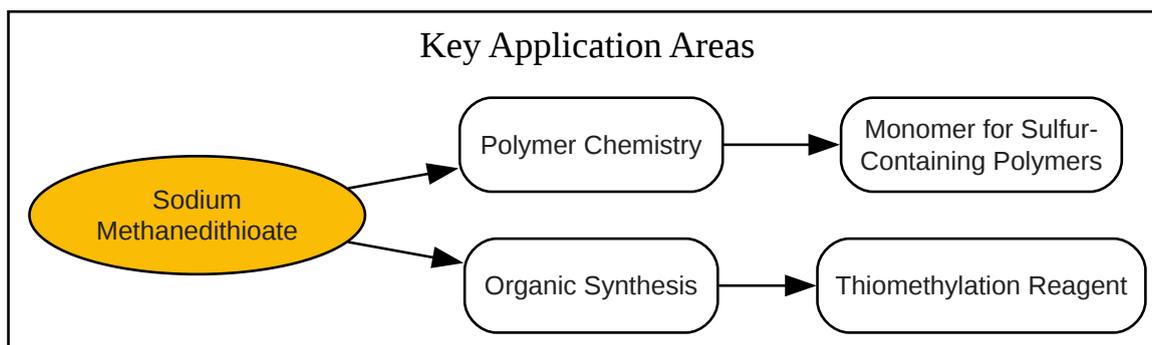
## Nucleophilic Reactions

The methanedithioate anion is a potent nucleophile and can participate in various substitution and addition reactions.

- **Thiomethylation:** It serves as a reagent for introducing the thiomethyl group ( $-\text{CH}_2\text{S}^-$ ) into organic molecules. This is a valuable transformation in the synthesis of pharmaceuticals and agrochemicals.[1]

## Polymer Chemistry

A primary application of sodium methanedithioate is in the field of polymer chemistry, where it functions as a monomeric building block.[1] Its bifunctional nature allows it to be incorporated into polymer chains, leading to the formation of sulfur-containing polymers with unique properties.



[Click to download full resolution via product page](#)

Caption: Major applications of sodium methanedithioate.

## Safety and Handling

While specific toxicity data for sodium methanedithioate is not extensively documented, it is prudent to handle it with the care afforded to all chemical reagents. Based on the reactivity of similar sulfur-containing compounds, the following precautions are recommended:

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety goggles, gloves, and a lab coat.

- Ventilation: Work in a well-ventilated area or a fume hood to avoid inhalation of any potential dust or vapors.
- Storage: Store in a cool, dry place, away from incompatible materials such as strong oxidizing agents and acids. Keep the container tightly sealed to prevent moisture absorption.

## Conclusion

Sodium methanedithioate is a specialized organosulfur compound with distinct chemical properties and applications. While there is a need for more comprehensive data on its physical properties, its utility in polymer synthesis and as a thiomethylation reagent is established. This guide has synthesized the available technical information to provide a solid foundation for researchers and professionals working with or considering the use of this versatile chemical. Further research into its properties and applications is warranted to fully explore its potential in various fields of chemistry and materials science.

## References

- **Sodium;methanedithioate** | 69316-68-3 - Benchchem. (n.d.).
- Sodium methanethiolate - Wikipedia. (n.d.). Retrieved from [[Link](#)]
- Sodium methanethiolate | CH<sub>3</sub>NaS | CID 4378561 - PubChem. (n.d.). Retrieved from [[Link](#)]
- Methanethiol - Wikipedia. (n.d.). Retrieved from [[Link](#)]
- Metam sodium - Wikipedia. (n.d.). Retrieved from [[Link](#)]
- Salt Selection in Drug Development | Pharmaceutical Technology. (2021, May 21). Retrieved from [[Link](#)]
- The utility of sulfonate salts in drug development - PubMed. (2010, July 15). Retrieved from [[Link](#)]
- Collected methods for analysis of sodium metal - SciSpace. (n.d.). Retrieved from [[Link](#)]
- CN105628814A - Analysis method for metham sodium - Google Patents. (n.d.).

- Salt selection in drug development | Request PDF - ResearchGate. (2025, August 6). Retrieved from [[Link](#)]
- SODIUM METHYLATE - Ataman Kimya. (n.d.). Retrieved from [[Link](#)]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. Sodium;methanedithioate | 69316-68-3 | Benchchem [[benchchem.com](https://www.benchchem.com)]
- 2. Methanethiol - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- To cite this document: BenchChem. [An In-depth Technical Guide to Sodium Methanedithioate: Properties, Synthesis, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8405670#physical-and-chemical-properties-of-sodium-methanedithioate>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)